

# Technical Guide: Physical and Chemical Properties of (2-Amino-5-bromophenyl)methanol

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## Compound of Interest

|                |                                 |
|----------------|---------------------------------|
| Compound Name: | (2-Amino-5-bromophenyl)methanol |
| Cat. No.:      | B151039                         |

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## Introduction

**(2-Amino-5-bromophenyl)methanol**, a substituted aromatic alcohol, serves as a valuable building block in synthetic organic and medicinal chemistry. Its bifunctional nature, possessing both an amino and a hydroxyl group, coupled with the presence of a bromine atom, allows for diverse chemical modifications. This makes it a key intermediate in the synthesis of various heterocyclic compounds and complex molecular scaffolds with potential therapeutic applications. This technical guide provides a comprehensive overview of the known physical and chemical properties of **(2-Amino-5-bromophenyl)methanol**, detailed experimental protocols for its characterization, and its application in the synthesis of bioactive molecules.

## Core Physical and Chemical Properties

The physical and chemical properties of **(2-Amino-5-bromophenyl)methanol** are crucial for its handling, storage, and application in chemical synthesis. A summary of these properties is presented in the table below.

| Property          | Value                                    | Source(s)           |
|-------------------|--|---------------------|
| IUPAC Name        | (2-Amino-5-bromophenyl)methanol          |                     |
| CAS Number        | 20712-12-3                               | <a href="#">[1]</a> |
| Molecular Formula | C <sub>7</sub> H <sub>8</sub> BrNO       | <a href="#">[1]</a> |
| Molecular Weight  | 202.05 g/mol                             | <a href="#">[1]</a> |
| Appearance        | Light brown to brown solid               | <a href="#">[1]</a> |
| Melting Point     | 112-113 °C                               | <a href="#">[1]</a> |
| Boiling Point     | 344.2±42.0 °C (Predicted)                |                     |
| Solubility        | Data not available                       |                     |
| pKa               | 13.99±0.10 (Predicted, acidic - alcohol) |                     |
| LogP              | 1.5236 (Predicted)                       |                     |
| Purity            | Typically ≥98%                           | <a href="#">[1]</a> |

## Experimental Protocols

Detailed experimental procedures are essential for the accurate determination of the physical and chemical properties of a compound. The following sections outline standard protocols for key analytical techniques.

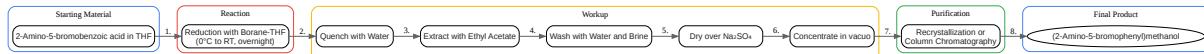
### Synthesis of (2-Amino-5-bromophenyl)methanol

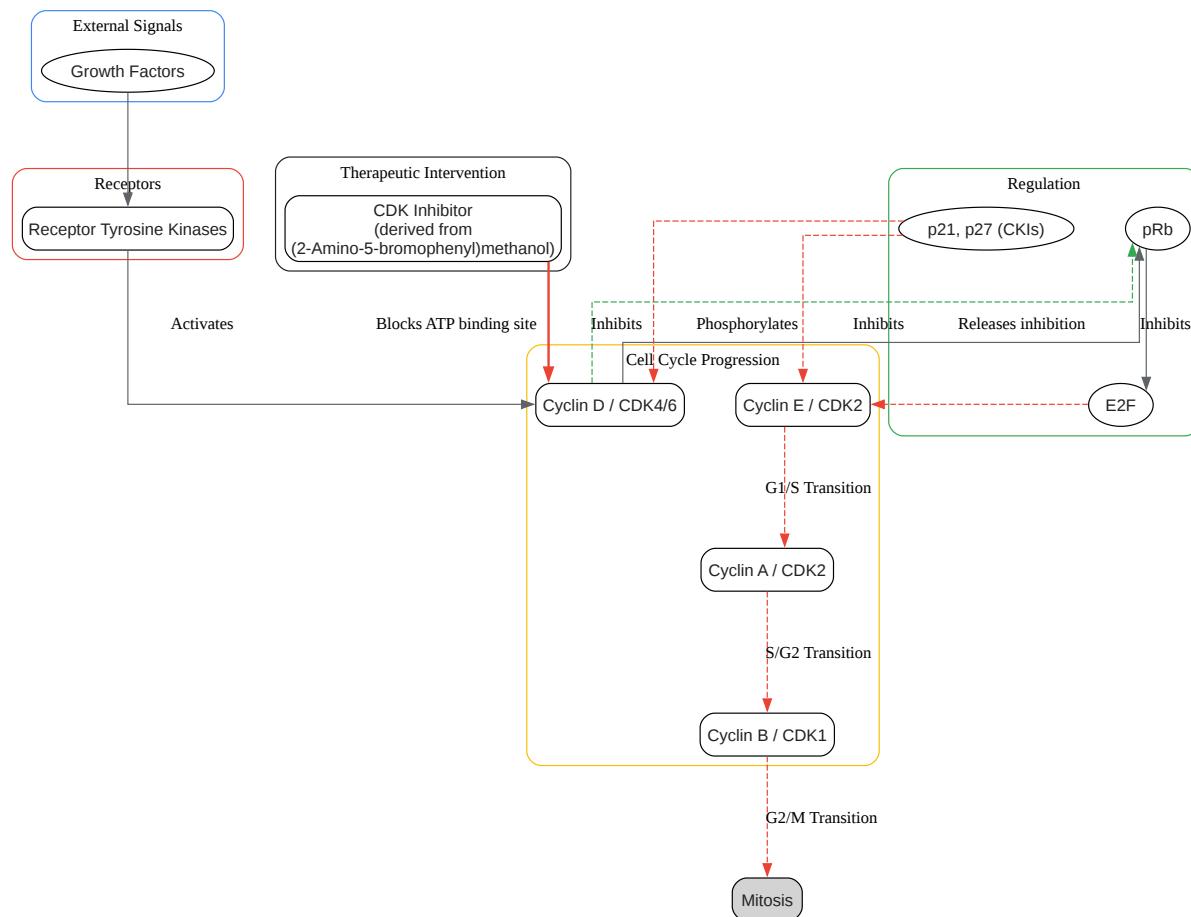
A common synthetic route to **(2-Amino-5-bromophenyl)methanol** involves the reduction of 2-amino-5-bromobenzoic acid.

Procedure:

- In a reaction vessel under an inert atmosphere (e.g., nitrogen or argon), suspend 2-amino-5-bromobenzoic acid in anhydrous tetrahydrofuran (THF).

- Cool the suspension in an ice bath.
- Slowly add a solution of a suitable reducing agent, such as borane-THF complex, to the cooled suspension with stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- Monitor the reaction progress using an appropriate technique (e.g., Thin Layer Chromatography).
- Upon completion, carefully quench the reaction by the slow addition of water, while maintaining cooling with an ice bath.
- Extract the product into an organic solvent, such as ethyl acetate.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ).
- Filter off the drying agent and concentrate the organic solution under reduced pressure to yield the crude product.
- Purify the crude product by a suitable method, such as recrystallization or column chromatography, to obtain pure **(2-Amino-5-bromophenyl)methanol**.





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## References

- 1. CN120842202A - CDK kinase selective inhibitors - Google Patents [patents.google.com]
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